

Molecular structure of 2,4-Dichloro-5-methylaniline

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Compound of Interest

Compound Name: 2,4-Dichloro-5-methylaniline

Cat. No.: B095414

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An In-Depth Technical Guide to the Molecular Structure of **2,4-Dichloro-5-methylaniline**

Abstract

This guide provides a comprehensive technical examination of **2,4-Dichloro-5-methylaniline** (CAS No: 17601-75-1), a key chemical intermediate. We will dissect its molecular architecture through detailed analysis of its physicochemical properties and spectroscopic signatures. This document offers an authoritative perspective on the structural elucidation of this compound, integrating data from Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). Furthermore, we present a validated synthesis protocol and discuss established analytical methodologies for its characterization and quantification. This guide is intended for researchers, scientists, and professionals in drug development and fine chemical synthesis who require a deep, structurally-grounded understanding of this compound.

Introduction: The Architectural Significance of a Versatile Intermediate

2,4-Dichloro-5-methylaniline is a substituted aromatic amine whose utility is fundamentally derived from its specific molecular structure. The precise arrangement of its functional groups—an amino group, two chlorine atoms, and a methyl group on a benzene ring—dictates its reactivity and makes it a valuable precursor in the synthesis of a range of target molecules. It serves as a critical building block in the production of agrochemicals, pharmaceuticals, and dyes, where the structural integrity of the final product depends on the purity and well-defined

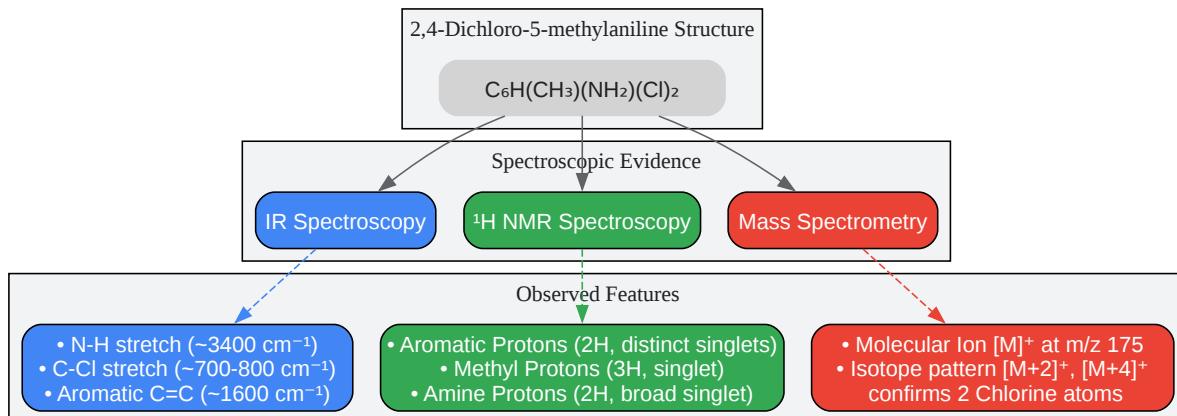
nature of this intermediate.^{[1][2]} Understanding its structure is not merely an academic exercise; it is the foundation for controlling reaction pathways, predicting product formation, and ensuring the efficacy and safety of the resulting commercial products. This guide will establish a definitive structural profile of **2,4-Dichloro-5-methylaniline**, linking its atomic composition to its macroscopic properties and analytical behavior.

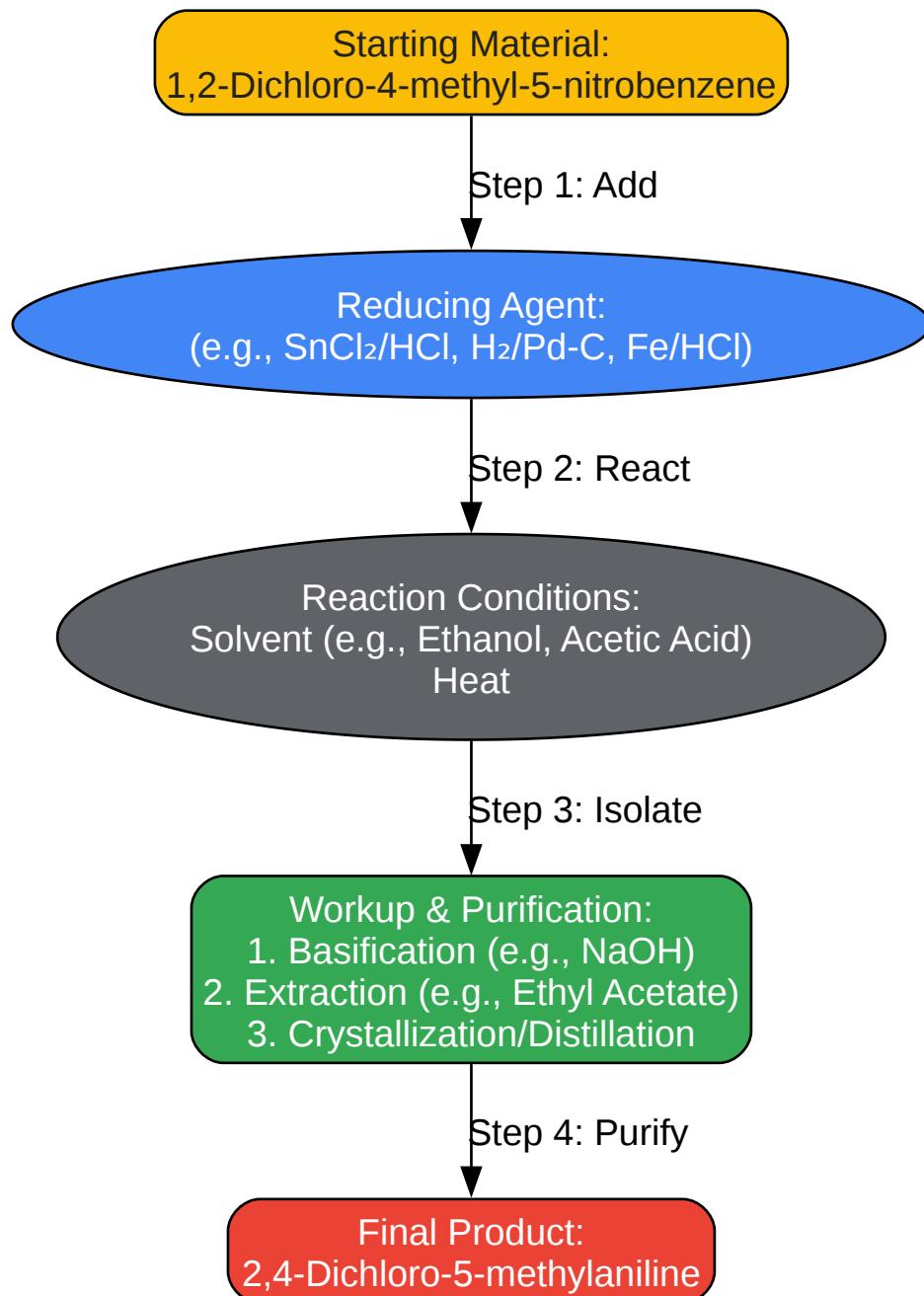
Molecular and Physicochemical Profile

The identity and physical characteristics of a compound are direct consequences of its molecular structure. **2,4-Dichloro-5-methylaniline** is a solid at room temperature, with its properties governed by the interplay of its halogen, amine, and hydrocarbon moieties.^[3]

Chemical Identity and Structure

The compound's structure is defined by a benzene ring substituted at positions 1, 2, 4, and 5. The IUPAC name, **2,4-Dichloro-5-methylaniline**, systematically describes this arrangement.





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